

Fmoc-HomoGln-otBu safety data sheet and handling

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Compound of Interest

Compound Name: *Fmoc-HomoGln-otBu*

Cat. No.: *B15250840*

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In-Depth Technical Guide: Fmoc-HomoGln-OtBu

Disclaimer: No specific Safety Data Sheet (SDS) for **Fmoc-HomoGln-OtBu** was located. The following information is a composite summary derived from the SDS of structurally analogous compounds, including Fmoc-hGlu(OtBu)-OH, Fmoc-Glu(OtBu)-OH, and other Fmoc- and OtBu-protected amino acids. Researchers should handle this compound with the care due to a novel chemical for which the toxicological properties have not been thoroughly investigated.

This guide is intended for researchers, scientists, and drug development professionals. It provides a comprehensive overview of the safety, handling, and general application of Fmoc-protected amino acids with tert-butyl esters, with a specific focus on what can be extrapolated for **Fmoc-HomoGln-OtBu**.

Chemical and Physical Properties

The quantitative data for **Fmoc-HomoGln-OtBu** and its close analogs are summarized below. These compounds are typically white to off-white crystalline or powdered solids.

Property	Fmoc-hGlu(OtBu)-OH	Fmoc-Glu(OtBu)-OH
Molecular Formula	C ₂₅ H ₂₉ NO ₆	C ₂₄ H ₂₇ NO ₆
Molecular Weight	439.50 g/mol	425.5 g/mol [1]
Appearance	Solid	White to light yellow crystalline powder
Melting Point	108-112 °C	~148-150 °C
Storage Temperature	2-8°C	2-8°C

Safety and Hazard Information

As a specific SDS is not available, a conservative approach to handling is recommended. Based on related compounds, **Fmoc-HomoGln-OtBu** is not expected to be classified as hazardous; however, standard laboratory precautions should be observed.

Hazard Type	General Recommendation for Fmoc-Protected Amino Acids
Health Hazards	Not classified as hazardous. May cause respiratory tract, skin, or eye irritation upon contact. May be harmful if swallowed or inhaled. [1] [2]
Physical Hazards	Not classified as hazardous. May be combustible. [3]
Environmental Hazards	No specific data available. Discharge into the environment should be avoided.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P262: Do not get in eyes, on skin, or on clothing.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Aspect	Recommendation
Handling	Handle in a well-ventilated area. Avoid formation of dust and aerosols. Wash hands thoroughly after handling. [4]
Storage	Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature is 2-8°C. [3]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, lab coat, and appropriate gloves are required. For operations generating dust, a NIOSH-approved respirator (e.g., N95) should be used. [1] [3]

Experimental Protocols and Applications

Primary Application: Solid-Phase Peptide Synthesis (SPPS)

Fmoc-HomoGln-OtBu is a building block used in solid-phase peptide synthesis (SPPS). The Fmoc (9-fluorenylmethyloxycarbonyl) group protects the α -amino group, while the OtBu (tert-butyl) group protects the side-chain carboxyl group of the homoglutamine residue.

The general workflow in SPPS involves:

- Deprotection: The Fmoc group is removed using a mild base, typically a solution of piperidine in a suitable solvent.[\[5\]](#)
- Coupling: The newly exposed amino group is coupled with the carboxyl group of the next Fmoc-protected amino acid.
- Cleavage: After the desired peptide sequence is assembled, the peptide is cleaved from the solid support, and the side-chain protecting groups (like OtBu) are removed, typically under

acidic conditions (e.g., with trifluoroacetic acid).[6][7]

Signaling Pathways and Biological Activity

There is no specific information available in the search results regarding signaling pathways or defined biological activities for **Fmoc-HomoGln-OtBu**. However, some studies have shown that certain Fmoc-protected amino acids can self-assemble and may exhibit antimicrobial properties.[8] This is a general characteristic of this class of molecules and not specific to **Fmoc-HomoGln-OtBu**.

Logical Relationships and Workflows

The following diagrams illustrate the general safety and handling workflow for Fmoc-protected amino acids and the core logic of their use in peptide synthesis.

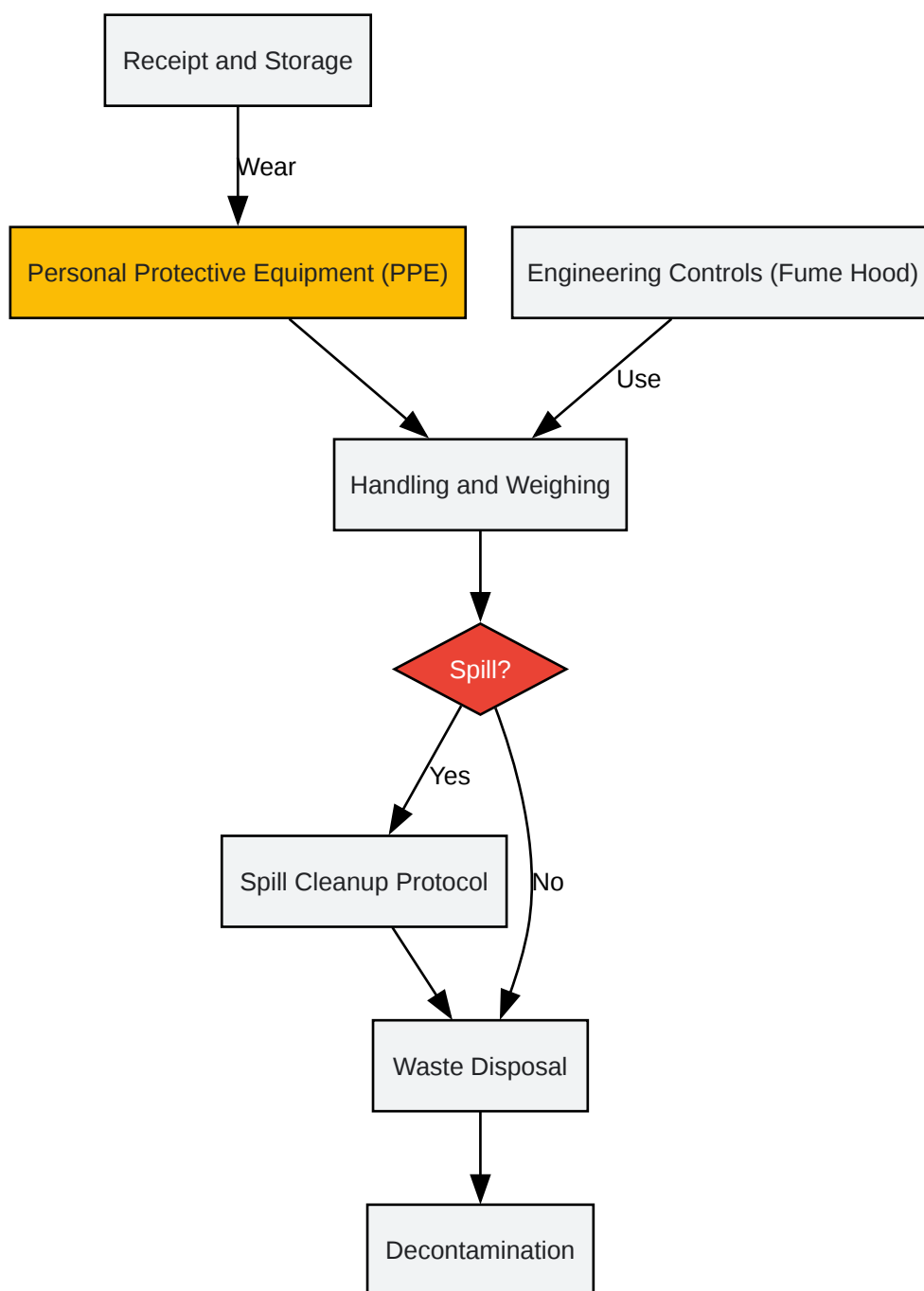


Figure 1: Safety and Handling Workflow

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Figure 1: Safety and Handling Workflow

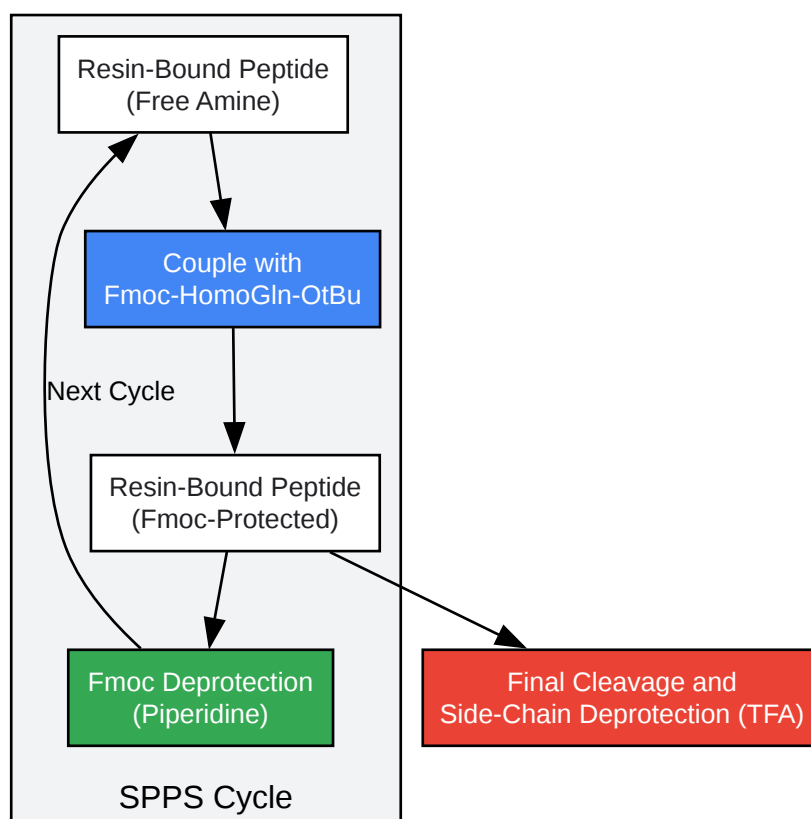


Figure 2: Role in Fmoc Solid-Phase Peptide Synthesis

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Figure 2: Role in Fmoc Solid-Phase Peptide Synthesis

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